

A Technical Guide to the Solubility of Chromic Nitrate

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Compound of Interest

Compound Name: Chromic nitrate

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This in-depth technical guide provides a comprehensive overview of the solubility of **chromic nitrate**, with a primary focus on chromium(III) nitrate nonahydrate ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$). The information herein is intended to support laboratory research, chemical synthesis, and formulation development.

Core Physical and Chemical Properties

Chromium(III) nitrate is an inorganic compound that typically exists as a dark violet, hygroscopic crystalline solid in its nonahydrate form.^[1] The anhydrous form presents as green crystals.^[1] It is a key reagent in the synthesis of chromium coordination complexes and finds applications in the dyeing industry and the production of alkali metal-free catalysts.^[1]

Property	Value (Nonahydrate)
Molecular Formula	$\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$
Molar Mass	400.15 g/mol
Appearance	Purple-violet crystals
Density	1.85 g/cm ³
Melting Point	60.06 °C
Boiling Point	> 100 °C (decomposes)

Solubility of Chromic Nitrate

Chromic nitrate demonstrates a wide range of solubility depending on the solvent. It is highly soluble in polar solvents like water and alcohols.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for chromium(III) nitrate nonahydrate.

Solvent	Temperature (°C)	Solubility
Water	15	208 g/100 g
Water	20	81 g/100 mL
Water	20	810 g/L

Qualitative Solubility Data

Solvent	Solubility
Alcohol (general)	Soluble
Ethanol	Soluble
Acetone	Soluble
Benzene	Insoluble
Chloroform	Insoluble
Carbon Tetrachloride	Insoluble

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for many applications. Below are detailed methodologies for key experiments.

Protocol 1: Gravimetric Method for Equilibrium Solubility Determination

This is a standard method for determining the solubility of a solid in a liquid solvent.

Materials:

- Chromium(III) nitrate nonahydrate
- Selected solvent (e.g., deionized water, ethanol)
- Temperature-controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Drying oven
- Glass vials with screw caps
- Spatula and weighing paper

Procedure:

- **Preparation of Supersaturated Solution:** To a series of glass vials, add an excess amount of chromium(III) nitrate nonahydrate to a known volume of the solvent. The excess solid is crucial to ensure that equilibrium is reached from a state of saturation.
- **Equilibration:** Tightly cap the vials and place them in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-warmed syringe to avoid premature crystallization. Immediately filter the

solution using a syringe filter into a pre-weighed, dry vial.

- Solvent Evaporation: Weigh the vial containing the filtered saturated solution. Place the vial in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **chromic nitrate** (e.g., 60-70 °C). Dry to a constant weight.
- Calculation: Once the solvent is completely evaporated, weigh the vial containing the dry **chromic nitrate**. The solubility can be calculated as follows:

$$\text{Solubility (g/100 mL)} = (\text{mass of dry solute} / \text{volume of supernatant taken}) * 100$$

Protocol 2: Tiered Approach for Qualitative and Semi-Quantitative Solubility Assessment

This protocol provides a systematic workflow for assessing solubility in various solvents, which is particularly useful when screening for suitable formulation vehicles.

Materials:

- Chromium(III) nitrate nonahydrate
- A range of solvents (e.g., water, ethanol, acetone)
- Glass test tubes or vials
- Vortex mixer
- Water bath sonicator
- Temperature-controlled water bath (37 °C)

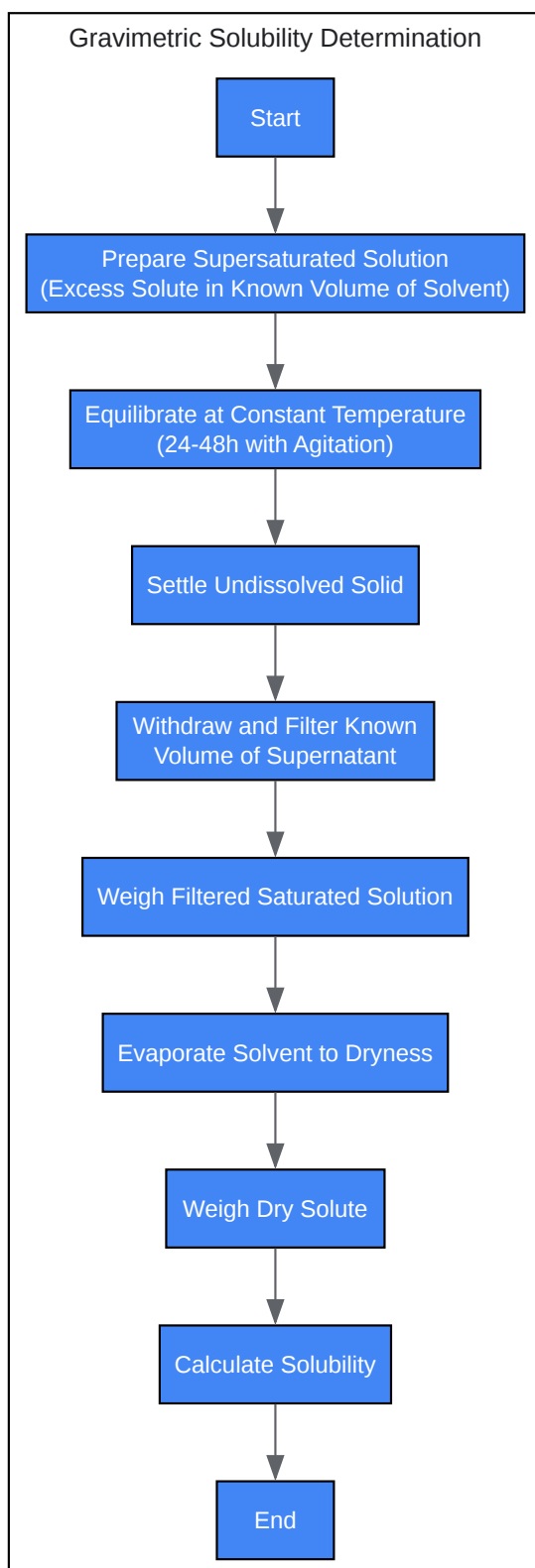
Procedure:

- Tier 1 (High Concentration):
 - Weigh approximately 20 mg of **chromic nitrate** into a glass vial.
 - Add 1 mL of the test solvent.

- Vortex the vial for 1-2 minutes at room temperature.
- If the solid has not dissolved, sonicate in a water bath for up to 5 minutes.
- If the solid is still not dissolved, warm the solution to 37 °C for up to 60 minutes.
- Visually inspect for complete dissolution (a clear solution with no visible particles). If dissolved, the solubility is ≥ 20 mg/mL.
- Tier 2 (Medium Concentration):
 - If the compound did not dissolve in Tier 1, add an additional 9 mL of the solvent to the same vial to achieve a concentration of 2 mg/mL.
 - Repeat the mixing, sonicating, and warming steps as described in Tier 1.
 - If dissolved, the solubility is between 2 mg/mL and 20 mg/mL.
- Tier 3 (Low Concentration):
 - If the compound did not dissolve in Tier 2, take a 1 mL aliquot of the suspension and dilute it with 9 mL of the solvent in a new vial to achieve a concentration of 0.2 mg/mL.
 - Repeat the mixing, sonicating, and warming steps.
 - If dissolved, the solubility is between 0.2 mg/mL and 2 mg/mL. If it remains insoluble, the solubility is < 0.2 mg/mL.

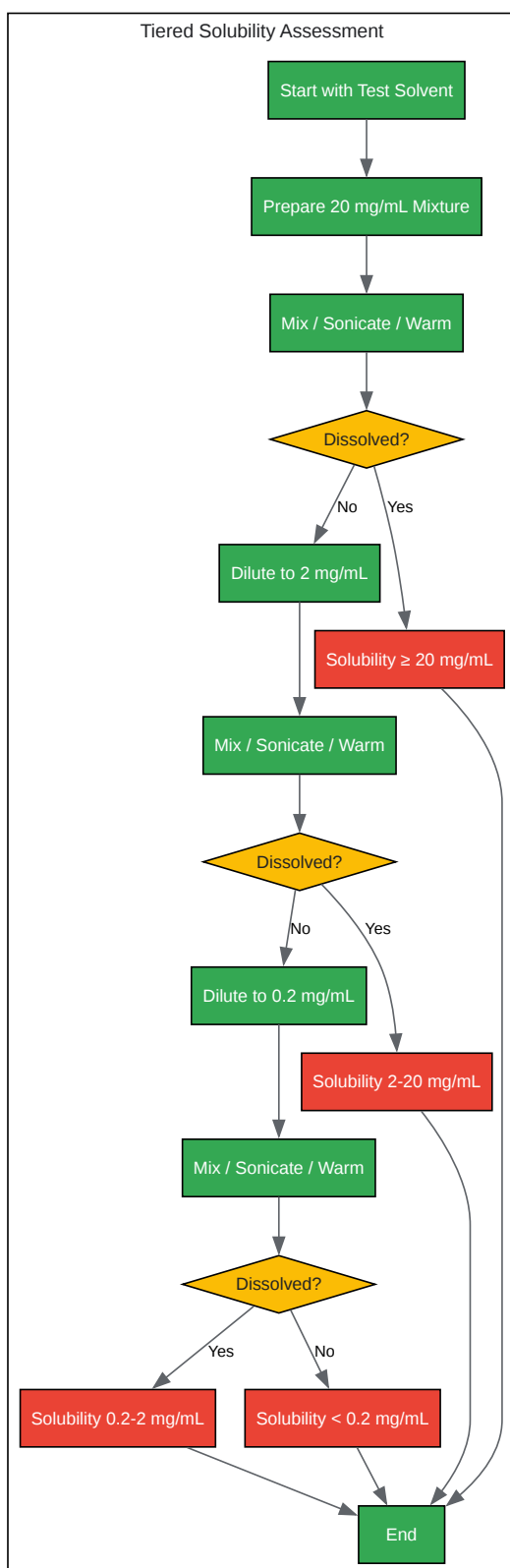
Visualizing Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Gravimetric Solubility Determination.



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Caption: Workflow for Tiered Solubility Assessment.

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References

- 1. Determination of the solubility of inorganic salts by headspace gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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